

# The Role of THP-PEG12-Alcohol in PROTACs: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: THP-PEG12-alcohol

Cat. No.: B15144660

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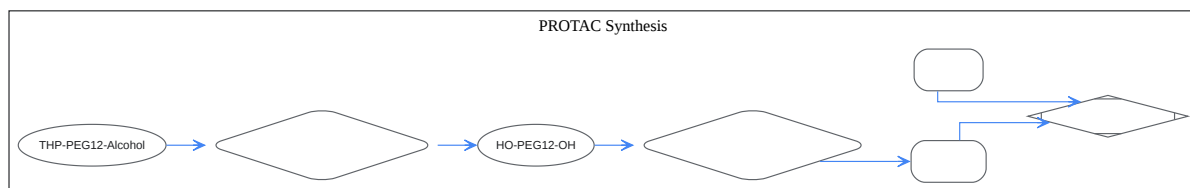
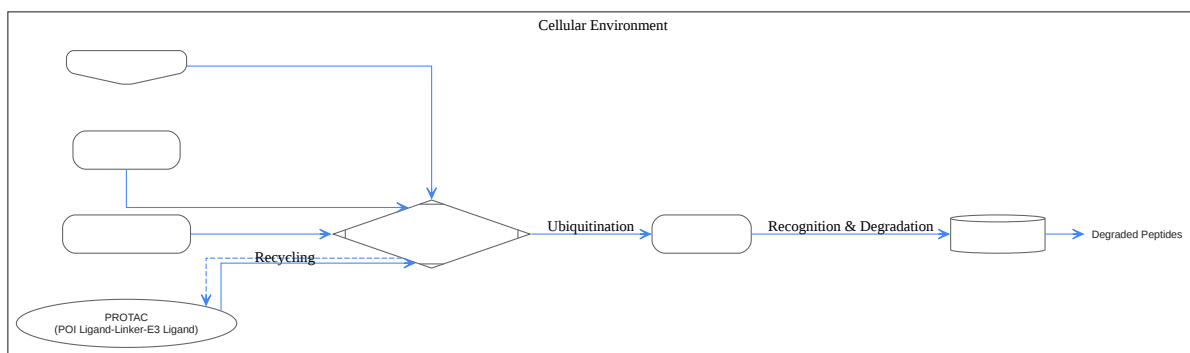
## Introduction

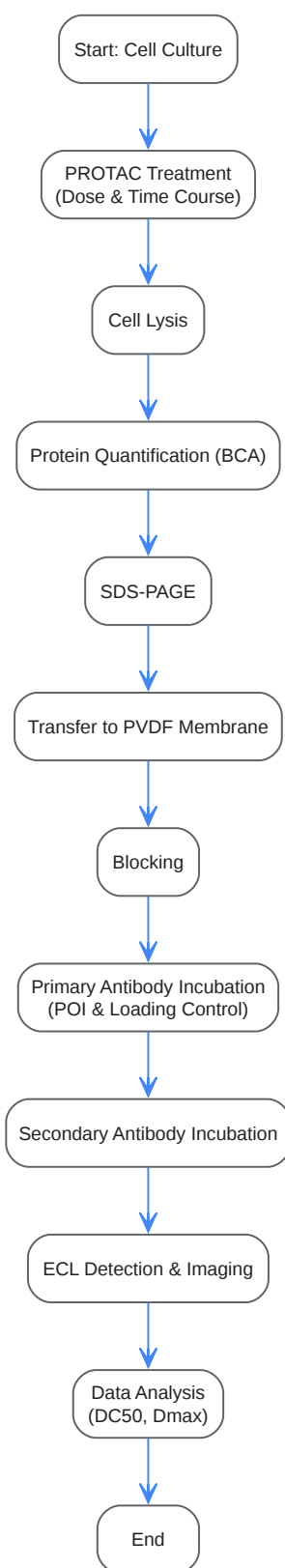
Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, offering the ability to selectively eliminate target proteins by harnessing the cell's own ubiquitin-proteasome system. These heterobifunctional molecules consist of a ligand for a target protein of interest (POI), a ligand for an E3 ubiquitin ligase, and a chemical linker that connects the two. The linker is a critical determinant of a PROTAC's efficacy, influencing its physicochemical properties, cell permeability, and the stability of the ternary complex formed between the POI and the E3 ligase.

This technical guide provides an in-depth exploration of the mechanism of action of a specific linker component, **THP-PEG12-alcohol**, within the context of PROTAC design and function. While specific quantitative data for a PROTAC utilizing this exact linker is not publicly available, this document extrapolates its expected behavior based on the well-established principles of polyethylene glycol (PEG) linkers in PROTACs and the chemical nature of its constituent parts.

## Core Concept: The PROTAC Mechanism of Action

PROTACs function by inducing the proximity of a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.





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